

"Zinc 2-ethylhexanoate material safety data sheet analysis"

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Compound of Interest

Compound Name: Zinc 2-ethylhexanoate

Cat. No.: B7822097

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An In-depth Technical Guide to the Material Safety of Zinc 2-ethylhexanoate

This technical guide provides a comprehensive analysis of the material safety data for **Zinc 2-ethylhexanoate** (CAS No. 136-53-8). It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who require detailed safety information for handling, risk assessment, and regulatory compliance. This document summarizes key quantitative data, outlines experimental protocols for toxicity testing, and visualizes important safety concepts.

Physicochemical Properties

Understanding the physical and chemical properties of a substance is the first step in a thorough safety assessment. **Zinc 2-ethylhexanoate** is a zinc salt of 2-ethylhexanoic acid, often appearing as a colorless to pale yellow, viscous liquid.^[1] It is soluble in organic solvents but has low water solubility.^{[1][2]}

Property	Value	Reference
Molecular Formula	$C_{16}H_{30}O_4Zn$	[3]
Molecular Weight	351.79 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Faint, characteristic	[2]
Density	Approximately 1.07 - 1.2 g/cm ³	[2][3]
Solubility	Insoluble in water; Soluble in organic solvents like mineral spirits	[1][2]
Flash Point	127 °C (260 °F)	[4][5]
Vapor Pressure	23 hPa @ 20 °C	[3]
Decomposition Temperature	Decomposes at high temperatures to form zinc oxide and volatile organic compounds	[1]

Toxicological Data

The toxicological profile of **zinc 2-ethylhexanoate** is crucial for understanding its potential health effects. The following table summarizes the available acute toxicity data.

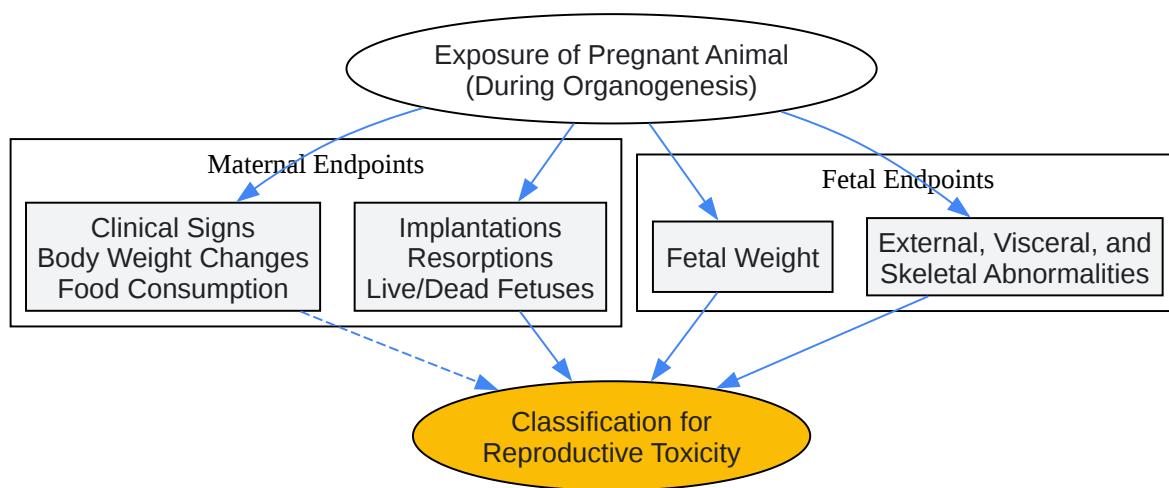
Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg	[6][7]
LD50	Rat	Dermal	> 2000 mg/kg	[6][7]
LC50	Rat	Inhalation	> 5.7 mg/L (4 h)	[6][7]

Hazard Identification and GHS Classification

Zinc 2-ethylhexanoate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are serious eye irritation and suspected reproductive toxicity.[8][9]

Hazard Class	Hazard Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child
Hazardous to the Aquatic Environment, Chronic Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

The GHS classification is a critical component of the material's safety profile, informing labeling, handling procedures, and personal protective equipment (PPE) requirements.



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